

Solubility Profile of 2,2-Diethoxypropane in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2,2-Diethoxypropane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2,2-diethoxypropane** in a wide range of organic solvents. The information contained herein is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other fields where the dissolution of this compound is critical. This document presents quantitative solubility data, a detailed experimental protocol for solubility determination, and a visual representation of the experimental workflow.

Core Data: Solubility of 2,2-Diethoxypropane at 25°C

The solubility of **2,2-diethoxypropane**, a colorless liquid with applications in organic synthesis, has been determined in numerous organic solvents. The following table summarizes the quantitative solubility data at a standard temperature of 25°C, allowing for easy comparison across different solvent classes.

Solvent Category	Solvent	Solubility (g/L) at 25°C ^[1]
Alcohols	Methanol	1574.67
	Ethanol	1136.83
	Isopropanol	1036.22
	n-Propanol	1074.41
	n-Butanol	1015.15
	Isobutanol	863.73
	sec-Butanol	1141.27
	n-Pentanol	617.91
	Isopentanol	710.67
	n-Hexanol	873.97
	n-Octanol	593.2
	Ethylene Glycol	321.37
	2-Methoxyethanol	1080.65
	2-Ethoxyethanol	637.78
Ketones	Acetone	746.92
	2-Butanone	779.14
	Cyclohexanone	1384.77
Esters	Ethyl Acetate	844.11
	Methyl Acetate	801.64
	n-Propyl Acetate	479.51
	Isopropyl Acetate	496.69
	n-Butyl Acetate	552.24
	Ethyl Formate	541.37

Ethers	1,4-Dioxane	1471.61
Tetrahydrofuran (THF)	1765.65	
Hydrocarbons	Toluene	758.07
n-Hexane	911.78	
n-Heptane	630.86	
Cyclohexane	1320.18	
Chlorinated Solvents	Chloroform	3245.58
Dichloromethane	2637.92	
1,2-Dichloroethane	1191.07	
Amides	Dimethylformamide (DMF)	995.93
N-Methyl-2-pyrrolidone (NMP)	1470.8	
Dimethylacetamide (DMAc)	1132.65	
Nitriles	Acetonitrile	847.16
Sulfoxides	Dimethyl Sulfoxide (DMSO)	752.89
Acids	Acetic Acid	1070.58
Glycols	Propylene Glycol	429.03

Experimental Protocol: Determination of Equilibrium Solubility

The following is a detailed methodology for determining the equilibrium solubility of a compound such as **2,2-diethoxypropane** in an organic solvent. This protocol is based on the widely used shake-flask method.

Objective: To determine the saturation concentration of a solute in a solvent at a specific temperature.

Materials:

- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- Syringe filters (chemically inert, e.g., PTFE)
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument
- The solute (**2,2-diethoxypropane**)
- The selected organic solvent

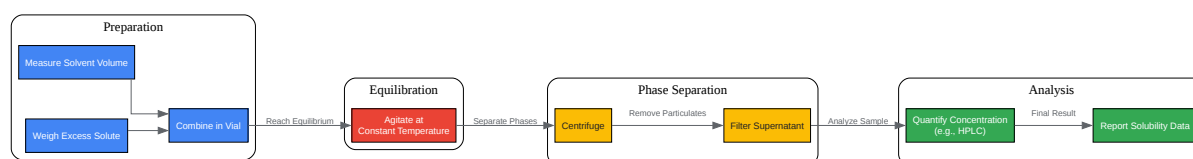
Procedure:

- **Preparation of Supersaturated Solution:** An excess amount of the solute (**2,2-diethoxypropane**) is added to a known volume of the organic solvent in a sealed vial. The "excess" is to ensure that saturation is reached.
- **Equilibration:** The vials are placed in a constant temperature shaker and agitated for a sufficient period to allow the system to reach equilibrium. The time required for equilibration can vary and may need to be determined experimentally, but a period of 24 to 72 hours is common.
- **Phase Separation:** Once equilibrium is established, the undissolved solid is separated from the saturated solution. This is typically achieved through centrifugation at a controlled temperature, which pellets the excess solid.
- **Sample Collection and Filtration:** A clear aliquot of the supernatant (the saturated solution) is carefully withdrawn. To ensure no particulate matter is included in the analysis, the sample is then filtered through a chemically inert syringe filter (e.g., PTFE).

- **Quantification:** The concentration of the solute in the clear, saturated filtrate is determined using a suitable analytical technique. HPLC is a common and accurate method for this purpose. A calibration curve is generated using standard solutions of the compound at known concentrations to ensure accurate quantification.
- **Data Reporting:** The solubility is reported in units of mass per volume (e.g., g/L) or molarity (mol/L) at the specified temperature.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **2,2-diethoxypropane** in an organic solvent.



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Solubility Determination Workflow

This guide provides essential data and methodologies for professionals working with **2,2-diethoxypropane**. The provided information on solubility and the detailed experimental protocol can aid in the design of experiments, formulation development, and process optimization.

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References

- 1. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
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